

4-Hydroxy-3,5-bis(isopropyl)benzaldehyde

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Hydroxy-3,5-bis(isopropyl)benzaldehyde

Cat. No.: B077717

[Get Quote](#)

A Technical Overview of 4-Hydroxy-3,5-bis(isopropyl)benzaldehyde

For Immediate Release

This document provides a concise technical summary of the key physicochemical properties of **4-Hydroxy-3,5-bis(isopropyl)benzaldehyde**, a substituted aromatic aldehyde. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Molecular Data

4-Hydroxy-3,5-bis(isopropyl)benzaldehyde is an organic compound that serves as an intermediate in the synthesis of various chemical derivatives.^[1] Its core structure consists of a benzaldehyde ring substituted with a hydroxyl group and two isopropyl groups.

The fundamental molecular properties of this compound are summarized in the table below, providing a clear reference for experimental and theoretical applications.

Identifier	Value	Reference
Molecular Formula	C ₁₃ H ₁₈ O ₂	[1][2][3]
Molecular Weight	206.28 g/mol	[1][3][4]
CAS Number	10537-86-7	[1][2][3][4]

Experimental Protocols

While specific experimental protocols for the use of **4-Hydroxy-3,5-bis(isopropyl)benzaldehyde** are highly application-dependent, a general methodological approach for its characterization and use in synthesis is outlined below.

Synthesis and Purification

A common synthesis route involves the formylation of 2,6-diisopropylaniline. The resulting crude product is typically purified using column chromatography on silica gel with a suitable eluent system, such as a mixture of ethyl acetate and hexane.

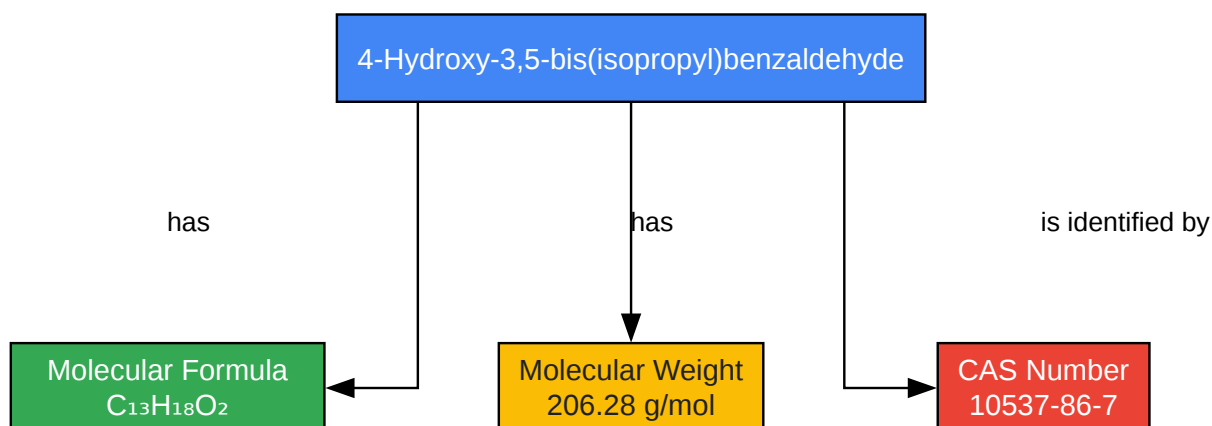
Structural Elucidation

The identity and purity of the synthesized compound are confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectra are used to confirm the chemical structure and the positions of the substituents on the aromatic ring.
- Mass Spectrometry (MS): Provides the exact molecular weight, confirming the elemental composition.
- Infrared (IR) Spectroscopy: Identifies the characteristic functional groups, such as the hydroxyl (-OH) and aldehyde (-CHO) stretches.

Logical Relationship of Compound Identifiers

The following diagram illustrates the hierarchical relationship between the compound's name and its fundamental molecular identifiers.



[Click to download full resolution via product page](#)

Caption: Relationship between compound name and its key properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. 4-Hydroxy-3,5-bis(isopropyl)benzaldehyde | SIELC Technologies [sielc.com]
- 3. 4-hydroxy-3,5-bis(isopropyl)benzaldehyde CAS#: 10537-86-7 [m.chemicalbook.com]
- 4. 4-Hydroxy-3,5-diisopropylbenzaldehyde | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [4-Hydroxy-3,5-bis(isopropyl)benzaldehyde molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b077717#4-hydroxy-3-5-bis-isopropyl-benzaldehyde-molecular-weight-and-formula\]](https://www.benchchem.com/product/b077717#4-hydroxy-3-5-bis-isopropyl-benzaldehyde-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com